

# 3,5-Dichloro-2-methoxypyridine CAS number and molecular weight

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## Compound of Interest

Compound Name: 3,5-Dichloro-2-methoxypyridine

Cat. No.: B181413

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## An In-depth Technical Guide to 3,5-Dichloro-2-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dichloro-2-methoxypyridine**, a halogenated pyridine derivative of interest in synthetic and medicinal chemistry. Due to the limited availability of specific experimental data for this compound, this guide leverages information from structurally related molecules to present plausible synthetic routes, analytical methodologies, and potential biological activities.

## Core Compound Data

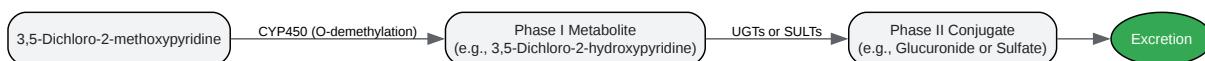
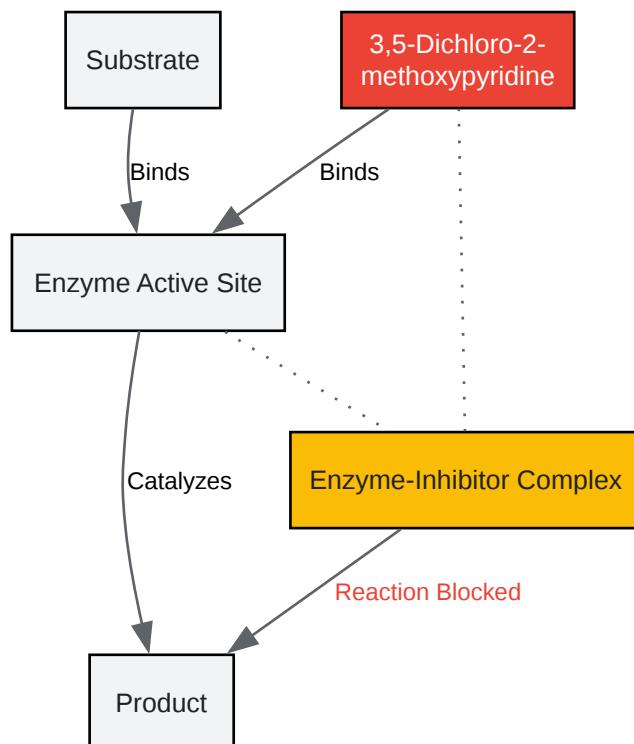
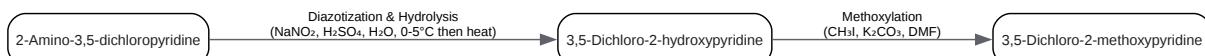
The fundamental physicochemical properties of **3,5-Dichloro-2-methoxypyridine** are summarized below.

Property	Value	Reference
CAS Number	13472-58-7	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> Cl <sub>2</sub> NO	<a href="#">[1]</a>
Molecular Weight	178.016 g/mol	<a href="#">[1]</a>
Appearance	White to off-white crystalline solid	
Melting Point	90 °C	<a href="#">[1]</a>
Boiling Point	200 °C	<a href="#">[1]</a>
Density	1.363 g/cm <sup>3</sup>	<a href="#">[1]</a>

## Hypothetical Synthesis and Experimental Protocols

While a specific, validated synthesis protocol for **3,5-Dichloro-2-methoxypyridine** is not readily available in peer-reviewed literature, a plausible multi-step synthesis can be proposed based on established pyridine chemistry. A potential synthetic pathway could start from 2-amino-3,5-dichloropyridine.

### Proposed Synthesis Workflow



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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
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